

(Z)-p-Methoxycinnamic acid CAS number lookup

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Compound of Interest

Compound Name: (Z)-p-Methoxycinnamic acid

CAS No.: 5676-64-2

Cat. No.: B1227208

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An In-depth Technical Guide to **(Z)-p-Methoxycinnamic Acid** for Scientific Professionals

Introduction: Beyond the Isomer

p-Methoxycinnamic acid (p-MCA), a naturally occurring phenylpropanoid found in various plants, has garnered significant attention within the scientific community.^[1] While the more common and thermodynamically stable (E)-isomer (trans, CAS: 830-09-1) is widely studied for its therapeutic potential, its geometric isomer, **(Z)-p-Methoxycinnamic acid** (cis, CAS: 5676-64-2), presents unique stereospecific properties and synthetic challenges that are of considerable interest to researchers in organic synthesis and drug discovery.^{[1][2][3]} This guide provides a comprehensive technical overview of (Z)-p-MCA, focusing on its synthesis, purification, characterization, and known biological significance, designed for professionals engaged in chemical and pharmaceutical research.

Physicochemical Properties and Identification

A clear understanding of the fundamental properties of a compound is the bedrock of its application. The key identifiers and properties for the cis and trans isomers of p-Methoxycinnamic acid are summarized below.

Property	(Z)-p-Methoxycinnamic acid	(E)-p-Methoxycinnamic acid
CAS Number	5676-64-2[1][2][3]	830-09-1[4]
Molecular Formula	C ₁₀ H ₁₀ O ₃ [2][3]	C ₁₀ H ₁₀ O ₃ [4]
Molecular Weight	178.18 g/mol [2][3]	178.18 g/mol [4]
Synonyms	cis-4-Methoxycinnamic acid, (2Z)-3-(4-methoxyphenyl)propenoic acid	trans-4-Methoxycinnamic acid, (2E)-3-(4-methoxyphenyl)prop-2-enoic acid
Appearance	White to light yellow crystalline powder	White fine crystalline powder[5]
Melting Point	Data not consistently available; typically lower than (E)-isomer	172-175 °C[4][5]
Solubility	Soluble in methanol, ethanol; sparingly soluble in water[6]	Soluble in methanol, ethanol; 0.712 mg/mL in water at 25 °C[4]
IUPAC Name	(2Z)-3-(4-methoxyphenyl)prop-2-enoic acid	(2E)-3-(4-methoxyphenyl)prop-2-enoic acid[4]

Synthesis of p-Methoxycinnamic Acid Isomers

The synthesis of p-methoxycinnamic acid is predominantly achieved through condensation reactions, which typically yield the more stable (E)-isomer as the major product. The synthesis of the pure (Z)-isomer often requires specialized photochemical methods (isomerization of the E-isomer) or stereoselective synthesis routes, which are less commonly documented in standard literature. Below are detailed protocols for established methods that yield the p-MCA scaffold.

Method 1: The Perkin Reaction

The Perkin reaction is a classic method for synthesizing α,β -unsaturated aromatic acids. It involves the aldol condensation of an aromatic aldehyde with an acid anhydride, catalyzed by

the alkali salt of the acid.[7][8] This method is cost-effective but generally favors the formation of the trans-isomer.

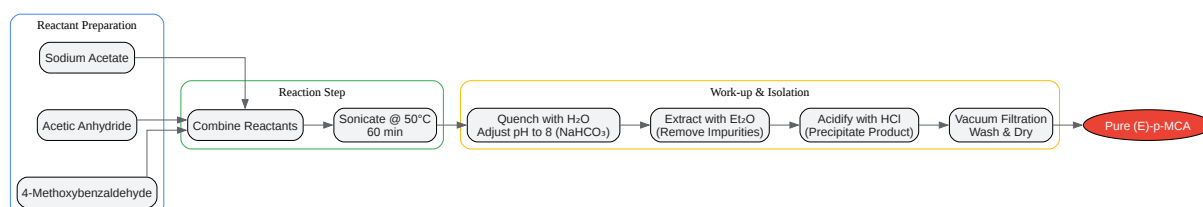
Causality of Experimental Choices:

- **Base Catalyst:** Sodium acetate acts as a base to deprotonate the acetic anhydride, forming a reactive carbanion (enolate).[3][7] Its choice is critical as it must be strong enough to generate the enolate but not so strong as to cause side reactions.
- **Acetic Anhydride:** Serves as both the source of the enolate and the acetylating agent. An excess is used to drive the reaction forward.
- **Sonication (Optional):** The application of ultrasonic waves can accelerate the reaction by inducing cavitation, which creates localized high-pressure and high-temperature conditions, enhancing mass transfer and reaction rates.[5]
- **Work-up:** The reaction mixture is treated with sodium bicarbonate to convert the acidic product into its water-soluble sodium salt, allowing for the removal of non-polar impurities (like unreacted aldehyde) via extraction with an organic solvent like diethyl ether.[9] Subsequent acidification precipitates the pure acid.

Detailed Protocol (Ultrasonic-Assisted Perkin Reaction):[5][9]

- **Reactant Charging:** In a suitable Erlenmeyer flask, combine 4-methoxybenzaldehyde (p-anisaldehyde, 0.05 mol), acetic anhydride (0.073 mol), and anhydrous sodium acetate (0.03 mol).
- **Reaction:** Place the flask in a sonicator bath and irradiate at 50°C for 60 minutes.
- **Quenching and Extraction:** After cooling, add 25 mL of distilled water. Carefully add saturated sodium bicarbonate solution portion-wise until the pH of the mixture reaches 8. Transfer the mixture to a separatory funnel and wash with diethyl ether (2 x 20 mL) to remove impurities.
- **Precipitation:** Collect the aqueous layer and slowly acidify it with concentrated HCl with cooling in an ice bath until the precipitation of a white solid is complete.

- Isolation: Collect the precipitate by vacuum filtration, wash thoroughly with cold distilled water, and dry to yield predominantly (E)-p-methoxycinnamic acid.



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Workflow for the Synthesis of p-Methoxycinnamic Acid via Perkin Reaction.

Method 2: Doebner-Knoevenagel Condensation

This method involves the reaction of an aldehyde with a compound containing an active methylene group, such as malonic acid, in the presence of a basic catalyst like pyridine and piperidine.^{[10][11]} It often provides higher yields and milder reaction conditions compared to the Perkin reaction.

Detailed Protocol:^[10]

- Reactant Charging: In a 25-mL round-bottomed flask, dissolve 4-methoxybenzaldehyde (6.61 mmol) and malonic acid (16.8 mmol) in pyridine (3.0 mL).
- Catalysis: Add piperidine (0.6 mL) or β -alanine (0.10 g) as a catalyst.
- Reaction: Heat the mixture under reflux for 4 hours (or 90 minutes if using β -alanine).

- **Precipitation:** Cool the reaction mixture to room temperature and then place it in an ice bath. Slowly add 8.0 mL of concentrated HCl to precipitate the product.
- **Isolation:** Collect the white precipitate by vacuum filtration, wash with cold water (2 x 10 mL), and dry thoroughly.

Purification: The Art of Recrystallization

The crude product from synthesis, regardless of the method, contains impurities such as unreacted starting materials or side products. Recrystallization is the most effective technique for purifying solid cinnamic acid derivatives.^[12]

Causality of Solvent Choice: The principle of recrystallization hinges on the differential solubility of the desired compound and its impurities in a chosen solvent system at different temperatures.^[12] An ideal solvent should dissolve the compound completely at its boiling point but poorly at low temperatures. For p-MCA, a mixed-solvent system is highly effective.

- **Methanol/Water or Ethanol/Water:** p-MCA is highly soluble in alcohols like methanol or ethanol and insoluble in water.^[6] This disparity is exploited in mixed-solvent recrystallization. The crude solid is dissolved in a minimal amount of hot alcohol (the "soluble solvent"). Water (the "insoluble solvent") is then added dropwise to the hot solution until persistent cloudiness appears, indicating the saturation point. A few drops of hot alcohol are then added to redissolve the precipitate, and the solution is allowed to cool slowly, promoting the formation of pure crystals while impurities remain in the mother liquor.^{[6][13]}

Detailed Protocol (Mixed-Solvent Recrystallization):^{[6][13]}

- **Dissolution:** Place the crude p-MCA in an Erlenmeyer flask. Add a minimal amount of hot ethanol or methanol and heat gently to dissolve the solid completely.
- **Inducing Saturation:** While keeping the solution hot, add distilled water dropwise until the solution becomes faintly and persistently cloudy.
- **Clarification:** Add a few drops of the hot alcohol to just redissolve the precipitate and obtain a clear solution.

- **Crystallization:** Remove the flask from the heat source, cover it, and allow it to cool slowly to room temperature. Subsequently, place the flask in an ice-water bath for 15-20 minutes to maximize crystal formation.
- **Isolation:** Collect the purified crystals by suction filtration, wash with a small amount of the cold alcohol/water solvent mixture, and dry completely.

Characterization and Spectroscopic Analysis

Confirmation of the synthesized product's identity and purity is paramount. This is achieved through a combination of physical and spectroscopic methods. While obtaining a clean spectrum for the (Z)-isomer can be challenging due to its lower stability, the data for the (E)-isomer serves as a crucial reference.

Method	Expected Observations for (E)-p-Methoxycinnamic Acid
Melting Point	172-175 °C; a sharp melting point range indicates high purity. [5]
¹ H NMR	Key signals include: a singlet for the methoxy (-OCH ₃) protons (~3.8 ppm), doublets for the vinylic protons (-CH=CH-) with a large coupling constant (J ≈ 16 Hz) characteristic of a trans configuration, and signals in the aromatic region for the phenyl protons. [4] [10]
¹³ C NMR	Signals corresponding to the carboxyl carbon, olefinic carbons, aromatic carbons (including the methoxy-substituted carbon), and the methoxy carbon.
FT-IR (ATR)	Characteristic absorption bands for O-H stretching (carboxylic acid), C=O stretching (carbonyl), C=C stretching (alkene and aromatic), and C-O stretching (ether and acid). [5]
GC-MS	A single major peak with a molecular ion (M ⁺) peak at m/z = 178, corresponding to the molecular weight of the compound. [5]

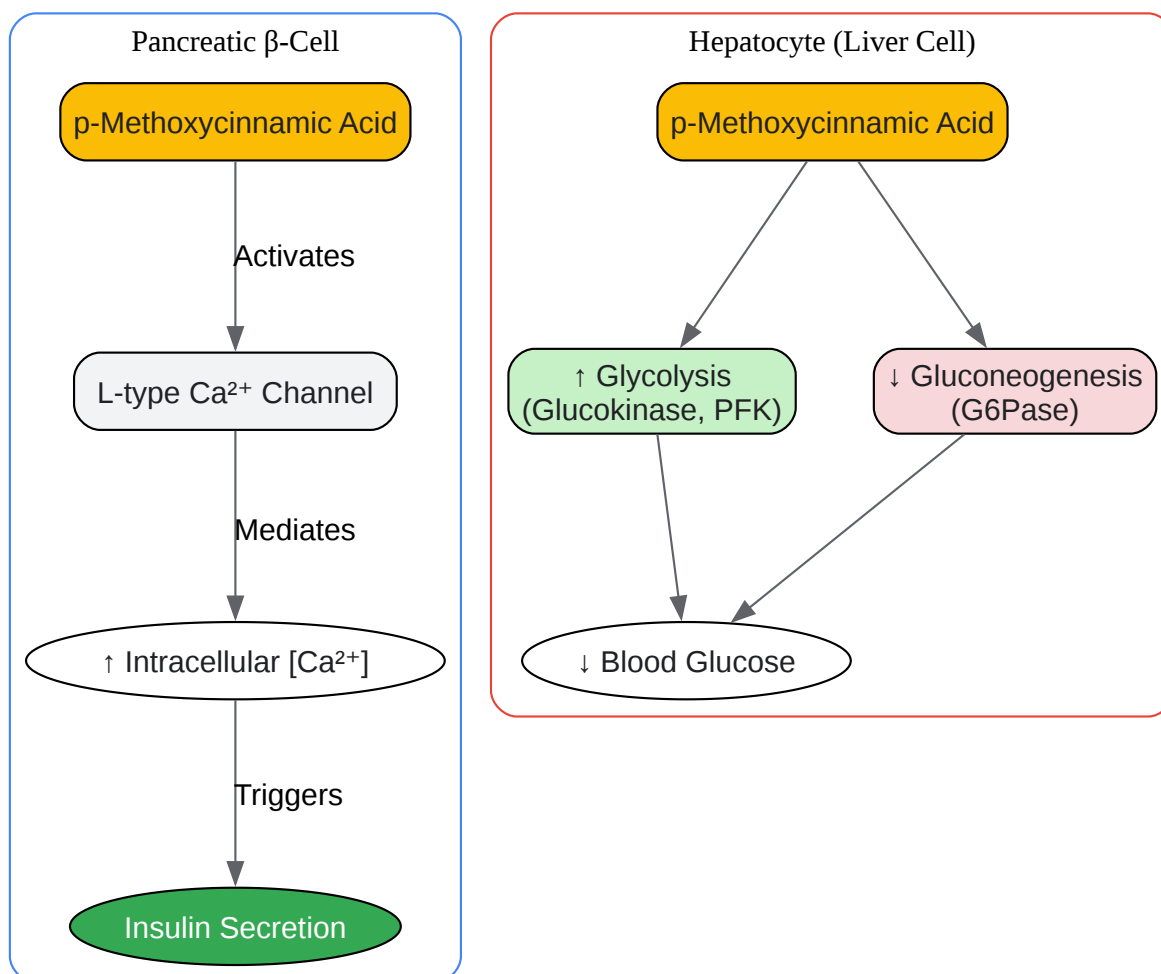
Biological Activity and Mechanisms of Action

p-Methoxycinnamic acid is not merely a synthetic target but a bioactive molecule with significant therapeutic potential. Its effects are primarily documented for the (E)-isomer, which has been extensively studied for its antidiabetic and anticancer properties.

Antidiabetic Mechanism

p-MCA has been shown to exert a potent antihyperglycemic effect through a dual-action mechanism targeting both insulin secretion and hepatic glucose metabolism.[\[14\]](#)

- **Stimulation of Insulin Secretion:** Unlike sulfonylurea drugs, which close ATP-sensitive K⁺ (KATP) channels, p-MCA stimulates insulin release from pancreatic β -cells by directly increasing Ca²⁺ influx through L-type calcium channels.[1][2][15] This influx of calcium is a primary trigger for the exocytosis of insulin-containing granules.
- **Modulation of Hepatic Enzymes:** In diabetic models, p-MCA corrects hyperglycemia by increasing hepatic glycogen storage. It achieves this by enhancing the activity of key glycolytic enzymes (like glucokinase and phosphofructokinase) and suppressing the activity of the primary gluconeogenic enzyme, glucose-6-phosphatase.[14]



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Dual-action antidiabetic mechanism of p-Methoxycinnamic Acid.

Anticancer Mechanism: Induction of Apoptosis

In oncology research, p-MCA has been identified as a potent inducer of apoptosis in human colon adenocarcinoma cells (HCT-116).^[16] It triggers the mitochondrial-mediated intrinsic pathway of programmed cell death.

Key Steps in the Apoptotic Cascade:

- **Mitochondrial Disruption:** p-MCA treatment leads to a decrease in the mitochondrial membrane potential ($\Delta\Psi_m$).^[16]
- **Cytochrome C Release:** This disruption causes the release of cytochrome C from the mitochondria into the cytosol.^[16]
- **Apoptosome Formation & Caspase Activation:** Cytosolic cytochrome C binds to Apaf-1, leading to the formation of the apoptosome and the activation of initiator caspase-9. Caspase-9 then activates executioner caspase-3.^[16]
- **Regulation of Bcl-2 Family Proteins:** The process is associated with an upregulation of the pro-apoptotic protein Bax and a downregulation of the anti-apoptotic protein Bcl-2, further promoting mitochondrial permeabilization.^[16]

Conclusion

(Z)-p-Methoxycinnamic acid and its trans-isomer are compounds of significant scientific value. While the (E)-isomer is more readily synthesized and has well-documented biological activities, the unique stereochemistry of the (Z)-isomer makes it an important target for synthetic chemists and pharmacologists exploring structure-activity relationships. The protocols and mechanistic insights provided in this guide offer a solid foundation for researchers to synthesize, purify, and characterize these molecules, enabling further exploration into their promising therapeutic applications.

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